

Ro 40-6055 solubility in DMSO and ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro 40-6055

Cat. No.: B1665941

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Technical Support Center: Ro 40-6055

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **Ro 40-6055** (also known as AM580) in DMSO and ethanol.

Solubility Data

The solubility of **Ro 40-6055** can vary slightly between different sources and batches. The following table summarizes the reported solubility data in DMSO and ethanol.

Solvent	Solubility (mg/mL)	Solubility (mM)	Source(s)
DMSO	≥ 45 mg/mL	128.04 mM	[1]
DMSO	70 mg/mL	199.18 mM	[2]
DMSO	35 mg/mL	-	[3][4]
DMSO	20 mg/mL	-	[5][6][7]
DMSO	≤ 55 mM	-	[8][9]
Ethanol	18 mg/mL	-	[2][3][4]
Ethanol	24 mg/mL	-	[2]
Ethanol	10 mg/mL	-	[5][6][7]
Ethanol	≤ 25 mM	-	[8][9]

Note: The molecular weight of **Ro 40-6055** is 351.4 g/mol .[\[7\]](#)[\[8\]](#)[\[10\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a general guideline for preparing a stock solution of **Ro 40-6055**.

Materials:

- **Ro 40-6055** powder
- Anhydrous DMSO (freshly opened is recommended as hygroscopic DMSO can reduce solubility)[\[1\]](#)[\[2\]](#)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- Weigh out the desired amount of **Ro 40-6055** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.514 mg of **Ro 40-6055**.
- Add the appropriate volume of DMSO to the powder. For a 10 mM stock solution from 1 mg of powder, you would add 285 μ L of DMSO.[\[8\]](#)[\[9\]](#)
- Vortex the solution until the powder is completely dissolved. Gentle heating or sonication can be used to aid dissolution if precipitation or phase separation occurs.[\[11\]](#)
- Aliquot the stock solution into smaller working volumes to avoid repeated freeze-thaw cycles.[\[8\]](#)[\[9\]](#)[\[11\]](#)
- Store the stock solution at -20°C or -80°C. Stored at -20°C, the solution should be used within 1-3 months.[\[4\]](#)[\[11\]](#) For longer-term storage, -80°C is recommended for up to one year.

[2][11]

Protocol 2: Preparation of an In Vivo Formulation

This is an example protocol for preparing **Ro 40-6055** for in vivo experiments. The final concentration of DMSO should be kept low, ideally below 2%, especially for sensitive animal models.[11]

Formulation 1: PEG300, Tween-80, and Saline

- Prepare a stock solution of **Ro 40-6055** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, take 100 μ L of the DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix again until the solution is clear.
- Add 450 μ L of saline to reach a final volume of 1 mL. This formulation can achieve a solubility of at least 2.5 mg/mL.[11]

Formulation 2: Corn Oil

- Prepare a stock solution of **Ro 40-6055** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly. This formulation can also achieve a solubility of at least 2.5 mg/mL.[11]

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **Ro 40-6055** is not dissolving completely in DMSO. What can I do?

A1:

- Use fresh DMSO: DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of many compounds.[1][2] Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
- Gentle warming: Warm the solution gently (e.g., in a 37°C water bath) for a short period.
- Sonication: Use a sonicator bath to aid in the dissolution of the compound.[11]
- Check the concentration: Ensure that you are not trying to dissolve the compound above its maximum solubility limit. Refer to the solubility table for guidance.

Q2: Can I store my **Ro 40-6055** stock solution at room temperature?

A2: No, it is not recommended. Stock solutions of **Ro 40-6055** should be stored at -20°C or -80°C to prevent degradation.[2][4][11] The powdered form is stable at -20°C for at least 4 years.[7][10]

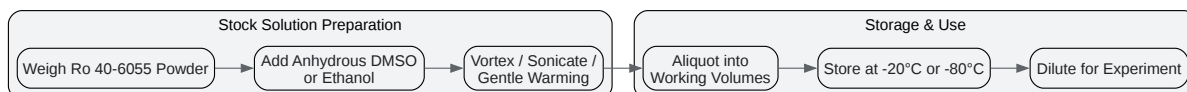
Q3: Is **Ro 40-6055** soluble in aqueous solutions?

A3: **Ro 40-6055** has low solubility in aqueous media.[8][9][11] For cell culture experiments, it is recommended to dilute a concentrated stock solution in DMSO or ethanol into the culture medium immediately before use. The final concentration of the organic solvent should be kept low (typically below 0.1% for DMSO) to avoid cellular toxicity.[8][9]

Q4: What is the best way to prepare **Ro 40-6055** for animal studies?

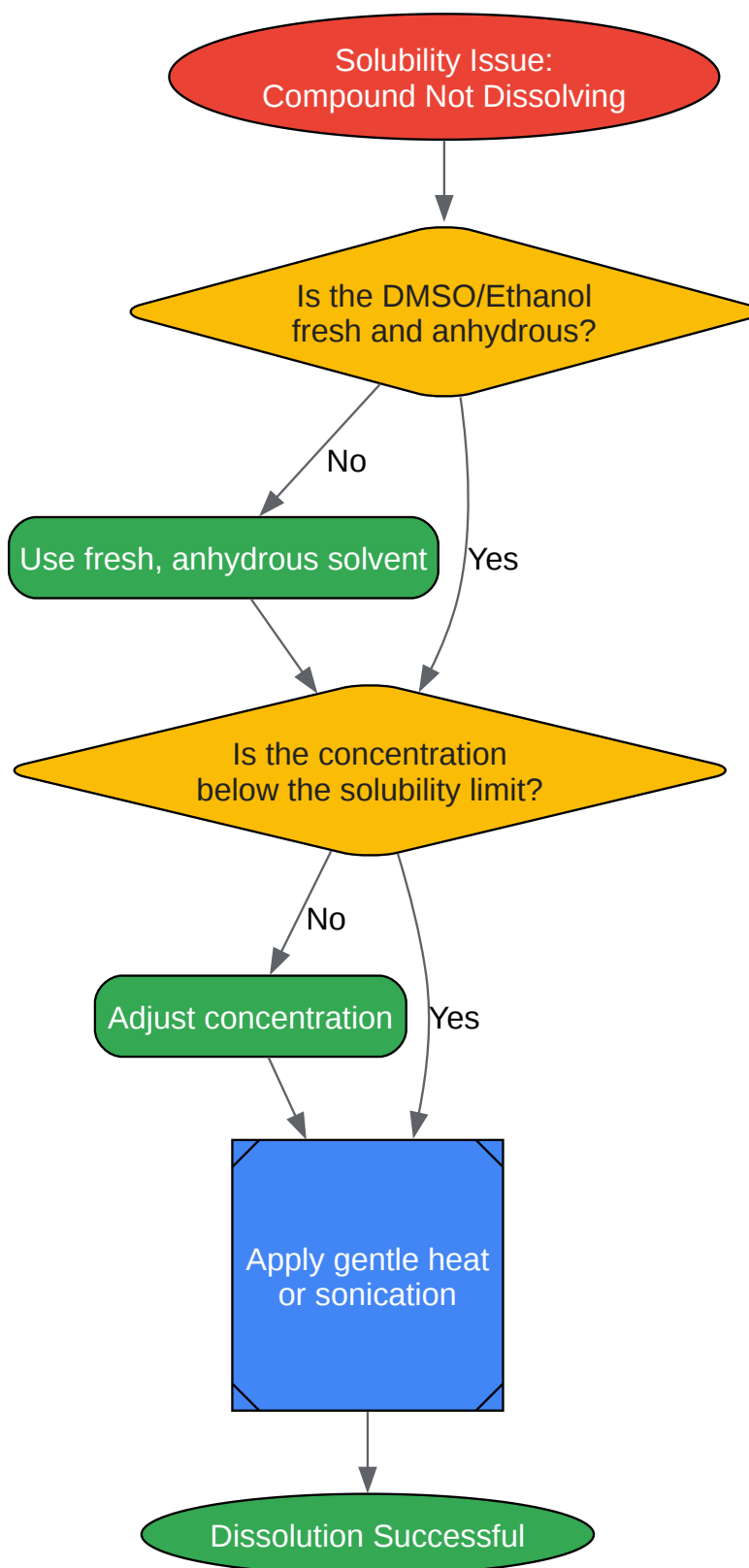
A4: For in vivo use, **Ro 40-6055** is typically first dissolved in DMSO and then further diluted in a vehicle suitable for injection, such as a mixture of PEG300, Tween-80, and saline, or corn oil.[11] It is crucial to minimize the final DMSO concentration.

Visual Guides



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Caption: A general workflow for preparing and storing **Ro 40-6055** stock solutions.



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- To cite this document: BenchChem. [Ro 40-6055 solubility in DMSO and ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665941#ro-40-6055-solubility-in-dms-and-ethanol]

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